

# Application Note: Canbisol for High-Throughput Screening of Tankyrase Inhibitors

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## Compound of Interest

Compound Name: *Canbisol*

Cat. No.: *B1615954*

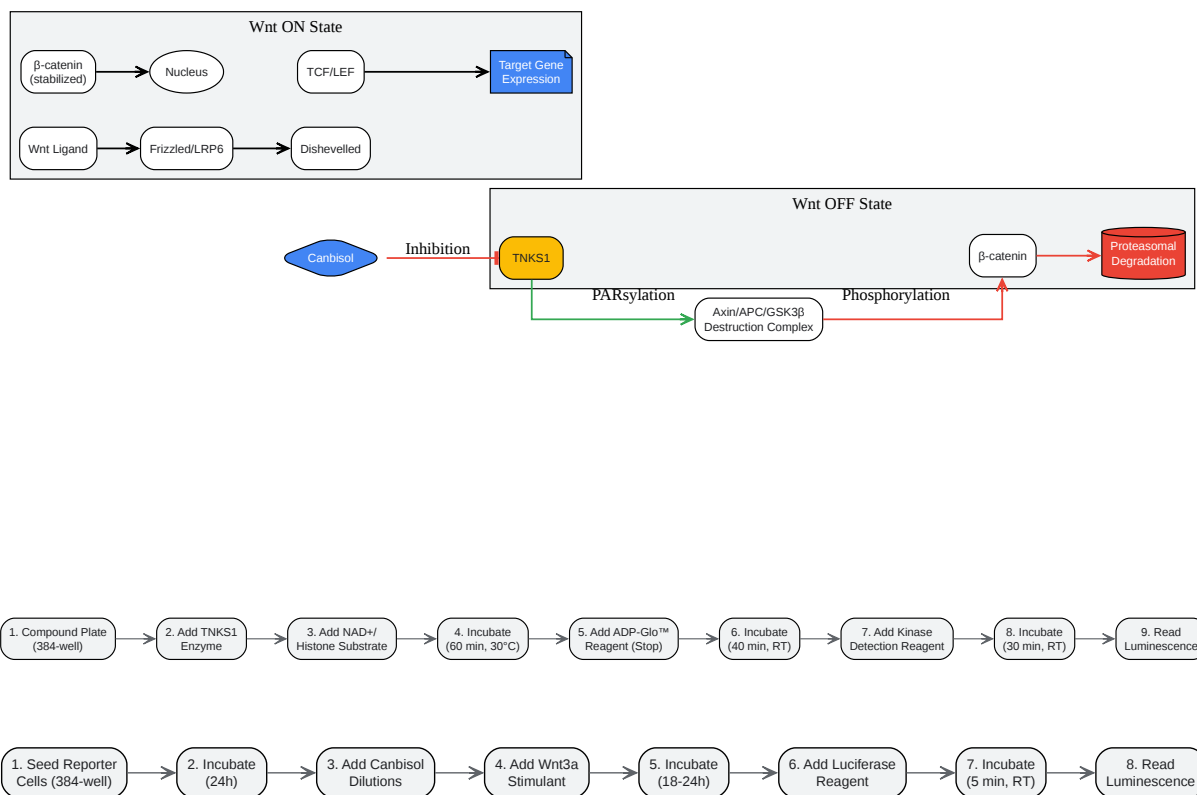
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## Introduction

**Canbisol** is a potent and selective small molecule inhibitor of Tankyrase-1 (TNKS1), a member of the poly(ADP-ribose) polymerase (PARP) enzyme family. Tankyrase enzymes play a crucial role in the Wnt/ $\beta$ -catenin signaling pathway, which is frequently dysregulated in various human cancers, particularly colorectal cancer.[1] By inhibiting the catalytic activity of TNKS1, **Canbisol** prevents the degradation of Axin, a key scaffold protein in the  $\beta$ -catenin destruction complex. This leads to the suppression of Wnt signaling, making **Canbisol** a valuable tool for cancer research and a promising candidate for therapeutic development.[1] These application notes provide detailed protocols for using **Canbisol** in high-throughput screening (HTS) to identify and characterize modulators of the Wnt/ $\beta$ -catenin pathway.

## Mechanism of Action: Wnt/ $\beta$ -catenin Signaling

In the absence of a Wnt signal, a "destruction complex" comprising Axin, APC, CK1, and GSK3 $\beta$  phosphorylates  $\beta$ -catenin, targeting it for ubiquitination and proteasomal degradation.[2][3] Tankyrase-1 promotes the degradation of this complex by poly(ADP-ribosyl)ating (PARsylating) Axin, marking it for destruction.[1][4] The activation of the Wnt pathway through ligand binding to Frizzled/LRP receptors inhibits the destruction complex, allowing  $\beta$ -catenin to accumulate, translocate to the nucleus, and activate TCF/LEF target genes responsible for cell proliferation.[2][5] **Canbisol** inhibits TNKS1, stabilizing Axin, promoting the destruction of  $\beta$ -catenin, and thereby downregulating Wnt pathway signaling.[1]



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## References

- 1. benchchem.com [benchchem.com]
- 2. Wnt/ $\beta$ -Catenin Signaling | Cell Signaling Technology [cellsignal.com]
- 3. Wnt/ $\beta$ -catenin signaling: components, mechanisms, and diseases - PMC [pmc.ncbi.nlm.nih.gov]

- 4. benchchem.com [benchchem.com]
- 5. Development of small molecules targeting the Wnt pathway for the treatment of colon cancer: a high-throughput screening approach - PMC [pmc.ncbi.nlm.nih.gov]
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